

Bongkrelic Acid-13C28: A Technical Guide on Chemical Properties and Structure

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Compound of Interest

Compound Name: *Bongkrelic acid-13C28*

Cat. No.: *B12372962*

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Introduction

Bongkrelic acid (BKA) is a potent mitochondrial toxin produced by the bacterium *Burkholderia gladioli* pathovar *cocovenenans*.^[1] This highly unsaturated tricarboxylic acid is a formidable foe in food safety, implicated in lethal food poisoning outbreaks from contaminated fermented coconut or corn products.^{[1][2]} Beyond its toxicity, BKA's unique mechanism of action has made it a valuable tool in apoptosis research.^[3] It acts as a specific and high-affinity inhibitor of the mitochondrial adenine nucleotide translocase (ANT), a key transporter responsible for exchanging cytosolic adenosine diphosphate (ADP) for mitochondrial adenosine triphosphate (ATP).^{[4][5]}

This technical guide focuses on the chemical properties and structure of Bongkrelic acid, with a special emphasis on its stable isotope-labeled form, **Bongkrelic acid-13C28**. This isotopologue, where all 28 carbon atoms are replaced with the heavy isotope ¹³C, is an indispensable internal standard for accurate quantification in complex biological matrices using mass spectrometry-based methods.^{[6][7]}

Chemical Structure

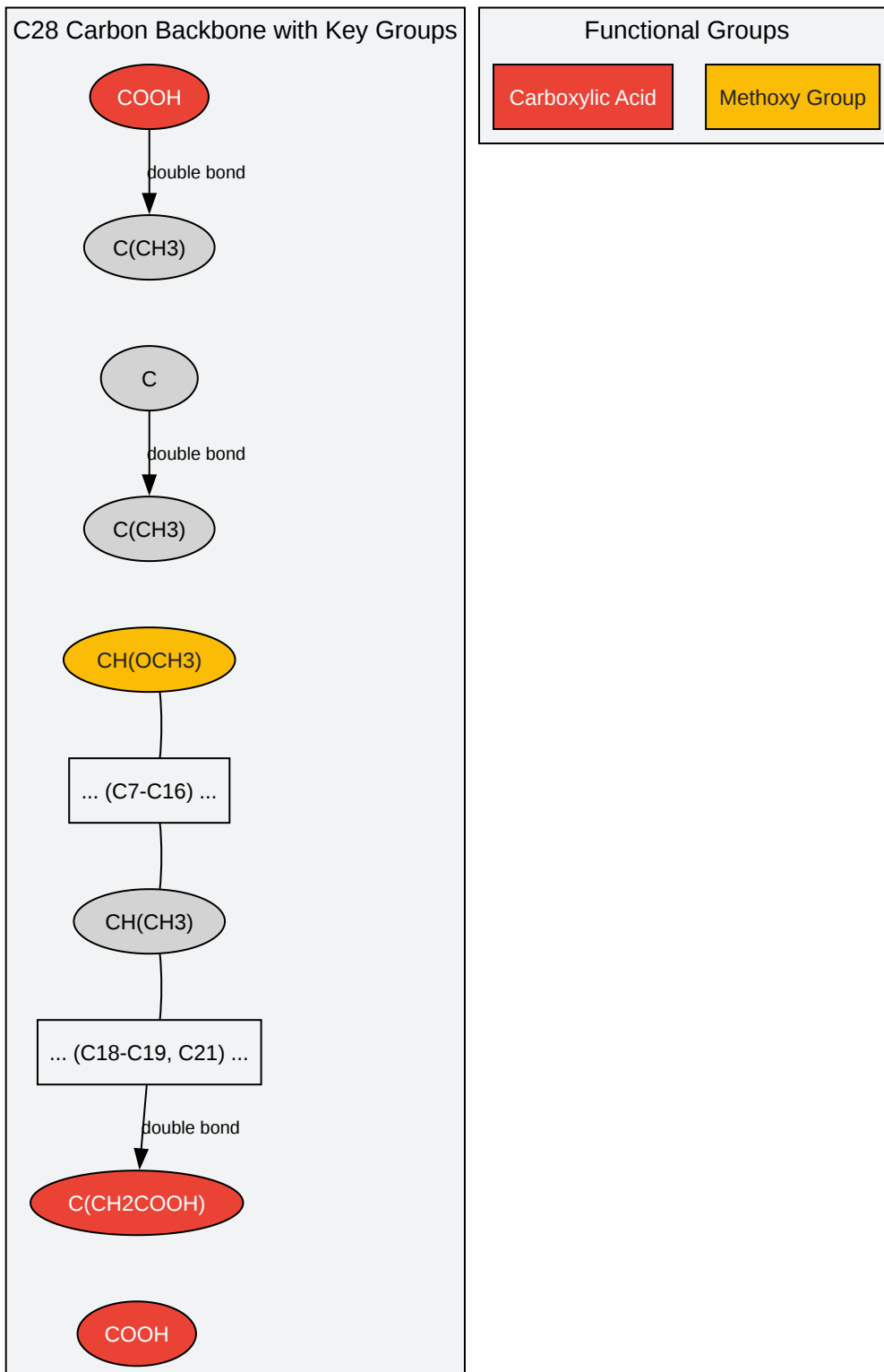
Bongkrelic acid is a complex polyketide characterized by a long, flexible C28 carbon backbone.^[8] Its structure features three carboxylic acid moieties, a methoxy group, three methyl groups, and a series of conjugated and non-conjugated double bonds, contributing to its

lipophilic nature.[8][9] The precise arrangement of these functional groups and the specific stereochemistry of its chiral centers are crucial for its high-affinity binding to the ANT protein.

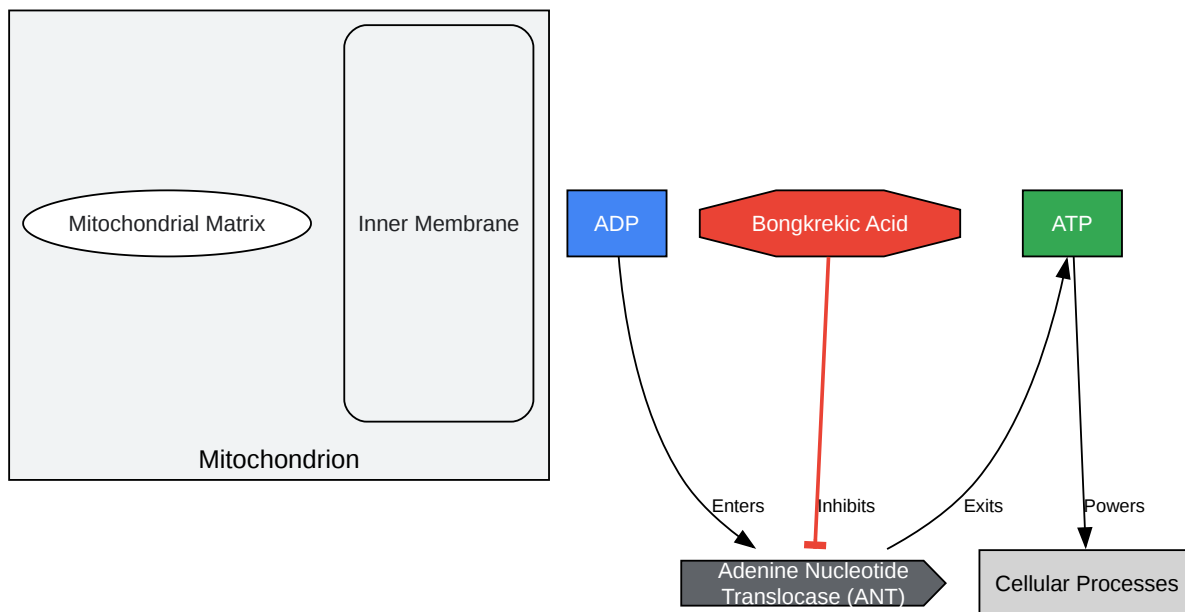
IUPAC Name: (2E,4Z,6R,8Z,10E,14E,17S,18E,20Z)-20-(carboxymethyl)-6-methoxy-2,5,17-trimethyldocosa-2,4,8,10,14,18,20-heptaenedioic acid.[8]

Bongkreikic Acid-13C28 is the isotopically labeled analogue of Bongkreikic acid where all 28 carbon atoms in the molecule have been substituted with the ^{13}C isotope.[6][7] This substitution results in a molecule that is chemically identical to the native compound but has a greater molecular weight, allowing it to be distinguished by mass spectrometry.[7]

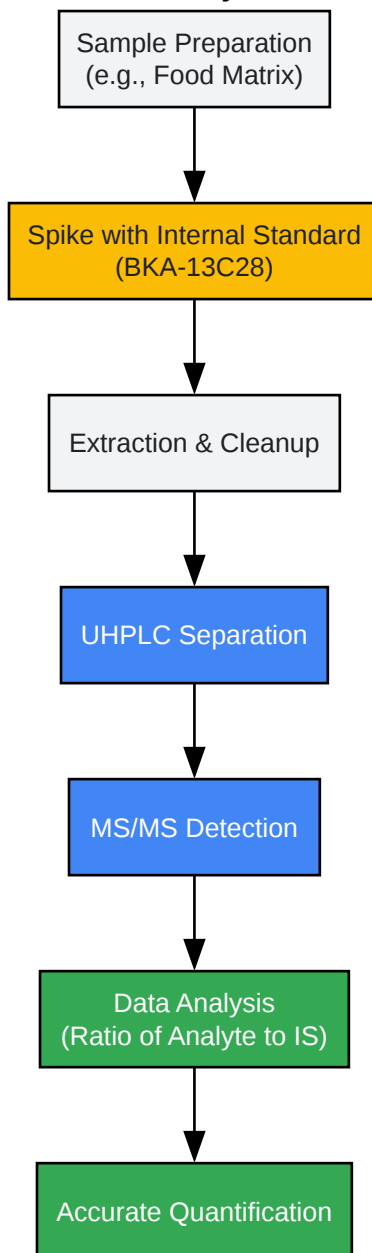
Simplified Structure of Bongkreikic Acid



Bongkrelic Acid's Mechanism of Action



Quantitative Analysis Workflow



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